

GNE-064: A Technical Guide to Target Protein Binding Affinity

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Compound of Interest

Compound Name: *Gne-064*
Cat. No.: *B15571641*

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This in-depth technical guide provides a comprehensive overview of the binding affinity of **GNE-064**, a potent and selective inhibitor of the bromodomains of SMARCA2, SMARCA4, and PBRM1. This document details quantitative binding data, provides detailed experimental protocols for key assays, and visualizes the relevant signaling pathways and experimental workflows.

Core Target Profile of GNE-064

GNE-064 is a chemical probe that selectively targets the bromodomains of several key proteins involved in chromatin remodeling.^{[1][2][3][4]} Bromodomains are protein modules that recognize and bind to acetylated lysine residues on histones and other proteins, playing a crucial role in the regulation of gene expression.^{[1][2][3][4]} The primary targets of **GNE-064** are components of the SWI/SNF (SWItch/Sucrose Non-Fermentable) chromatin remodeling complex, a critical regulator of gene expression involved in various cellular processes.^{[2][5][6]}

The specific protein targets of **GNE-064** include:

- SMARCA2 (Brahma-related gene 1-associated factor 190B): A catalytic subunit of the SWI/SNF complex with ATPase activity.[\[5\]](#)[\[7\]](#)
- SMARCA4 (Brahma-related gene 1): Another mutually exclusive catalytic subunit of the SWI/SNF complex, also with ATPase activity.[\[5\]](#)[\[7\]](#)
- PBRM1 (Polybromo-1): A subunit of the PBAF (Polybromo-associated BRG1-associated factor) variant of the SWI/SNF complex.[\[1\]](#)[\[3\]](#)

Quantitative Binding Affinity Data

The binding affinity of **GNE-064** for its target bromodomains has been quantitatively determined through various biochemical and cellular assays. The following tables summarize the key affinity values.

Table 1: **GNE-064** Inhibitory and Dissociation Constants

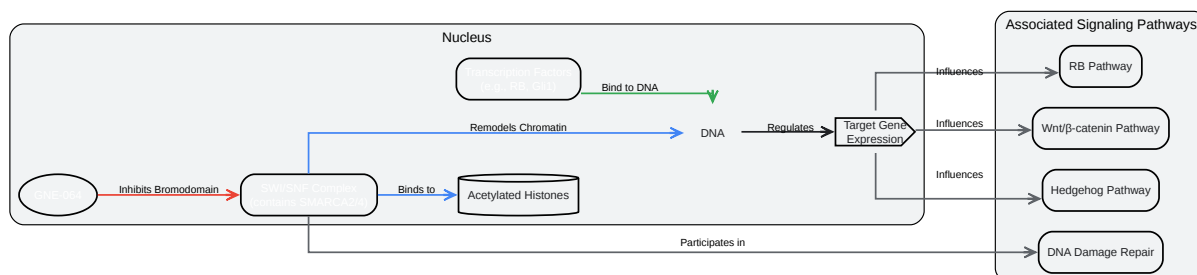
Target Protein	Assay Type	Value (μM)
SMARCA4	IC50	0.035 [5] [8]
SMARCA2	EC50	0.10 [5] [8]
SMARCA4	Kd	0.01 [5] [8]
SMARCA2	Kd	0.016 [5] [8]
PBRM1 (Bromodomain 5)	Kd	0.018 [5] [8]
PBRM1 (Bromodomain 2)	Kd	0.049 [5] [8]

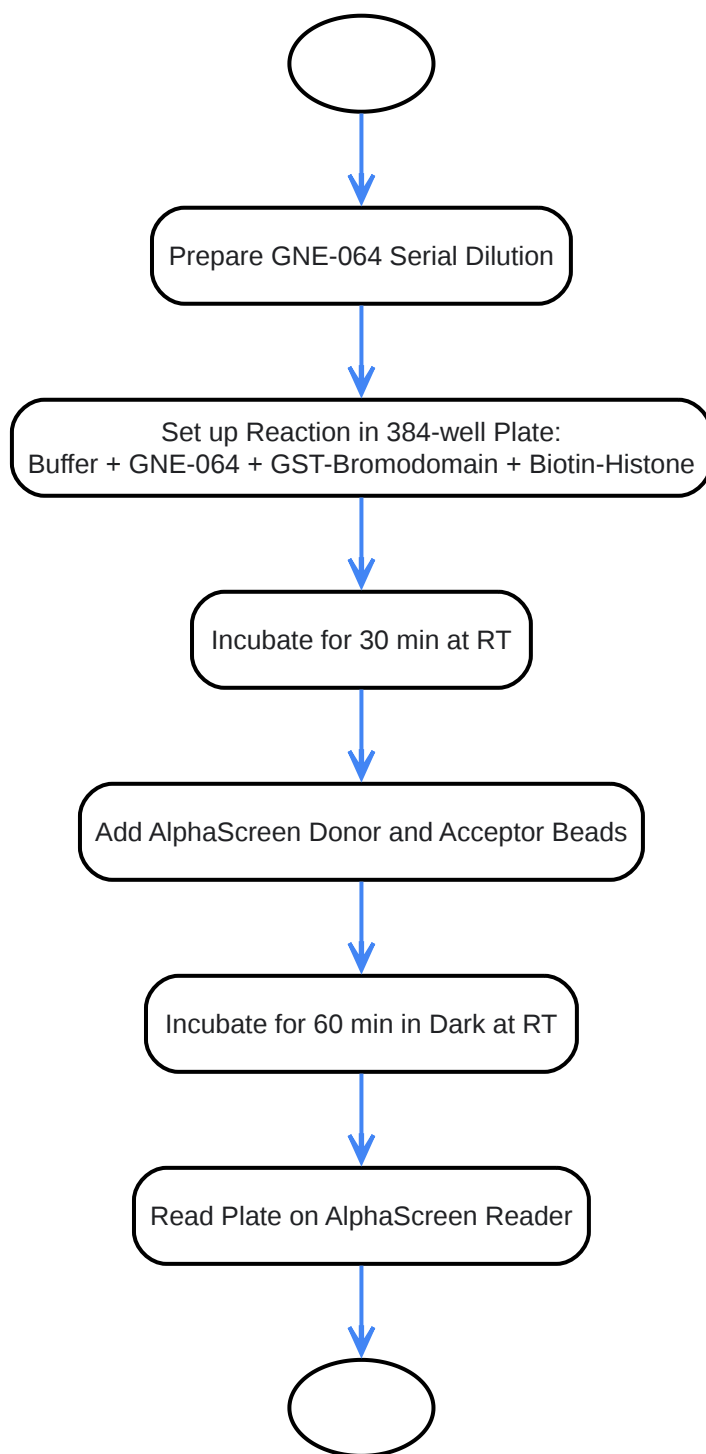
Signaling Pathways

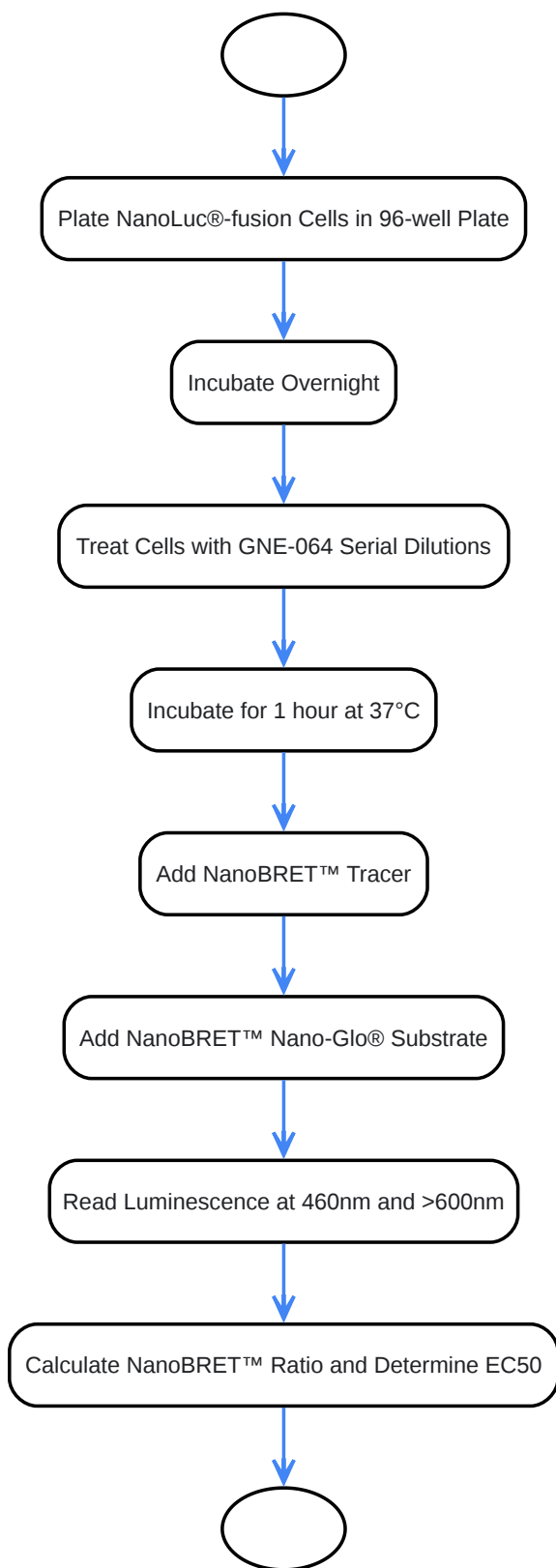
GNE-064's target proteins, SMARCA2 and SMARCA4, are the core ATPases of the SWI/SNF chromatin remodeling complex.[\[7\]](#) This complex utilizes the energy from ATP hydrolysis to reposition nucleosomes, thereby altering the accessibility of DNA to transcription factors and other regulatory proteins.[\[2\]](#)[\[6\]](#) By binding to the bromodomains of these proteins, **GNE-064** prevents the SWI/SNF complex from being recruited to acetylated histones at specific gene loci, thus modulating gene expression.

The SWI/SNF complex is involved in the regulation of several critical signaling pathways, including:

- **RB Pathway:** The SWI/SNF complex interacts with the retinoblastoma (RB) protein to regulate cell cycle progression.[\[5\]](#)
- **Wnt/ β -catenin Pathway:** BRG1 (SMARCA4) has been shown to be involved in the regulation of the Wnt signaling pathway.[\[1\]](#)
- **Hedgehog Signaling:** The SWI/SNF complex can directly interact with Gli1, an effector of Hedgehog signaling.[\[1\]](#)
- **DNA Damage Repair:** SMARCA2 and SMARCA4 have been shown to relocate to sites of DNA damage and participate in repair processes.[\[9\]](#)







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